

Caricotamide: A Technical Guide to a Novel Chemoadjuvant

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Compound of Interest

Compound Name: Caricotamide

CAS No.: 64881-21-6

Cat. No.: B1219339

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Introduction

Caricotamide is an investigational small molecule that has garnered interest in the field of oncology for its unique mechanism as a chemoadjuvant. It is designed to be used in combination with a prodrug, specifically tretazicar, to selectively target and destroy cancer cells. This guide provides a comprehensive overview of the chemical structure, properties, and the scientific basis for the therapeutic application of **Caricotamide**.

Chemical Identity and Structure

Caricotamide is a synthetic, achiral molecule.^[1] Its chemical structure is defined as 1-(2-amino-2-oxoethyl)-1,4-dihydropyridine-3-carboxamide.^[1]

Table 1: Chemical Identifiers for **Caricotamide**

Identifier	Value	Source
IUPAC Name	1-(2-amino-2-oxoethyl)-1,4-dihydropyridine-3-carboxamide	
CAS Number	64881-21-6	
Molecular Formula	C ₈ H ₁₁ N ₃ O ₂	[1]
Molecular Weight	181.19 g/mol	[1]
SMILES	C1=CN(C=C(C1)C(=O)N)CC(=O)N	
InChIKey	WEJRSYKFCUCRQ-UHFFFAOYSA-N	

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Caricotamide**, such as its melting point, boiling point, and solubility in various solvents, are not extensively reported in publicly available literature. However, computational models provide some insight into its characteristics.

Table 2: Computed Physicochemical Properties of **Caricotamide**

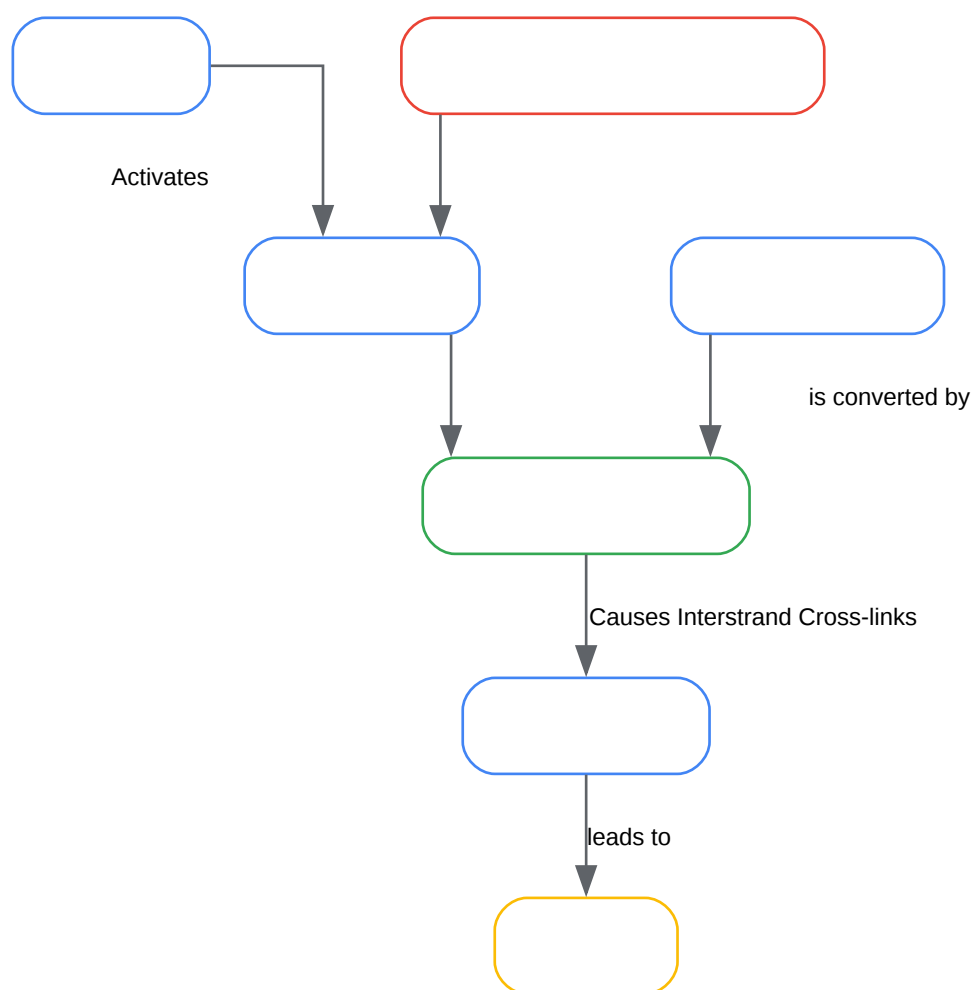
Property	Value	Source
XLogP3	-1.1	
Hydrogen Bond Donor Count	2	
Hydrogen Bond Acceptor Count	3	
Rotatable Bond Count	3	
Topological Polar Surface Area	89.4 Å ²	

Note: These properties are computationally predicted and should be confirmed by experimental data for laboratory applications.

Mechanism of Action: NQO2 Activation

The primary mechanism of action of **Caricotamide** is as a synthetic co-substrate for the enzyme NRH:quinone oxidoreductase 2 (NQO2).[2] NQO2 is a flavoprotein that is notably overexpressed in several types of cancer, including hepatocellular carcinoma (HCC), colorectal, and ovarian cancers.[2]

In its therapeutic application, **Caricotamide** is administered concurrently with the prodrug tretazicar (also known as CB1954).[2] Tretazicar itself has low cytotoxicity. However, in the presence of **Caricotamide**, NQO2 is activated to reduce tretazicar to a potent bifunctional alkylating agent, dinitrobenzamide.[2] This activated form of the drug can induce a high degree of DNA interstrand cross-links. The resulting DNA damage disrupts replication and ultimately leads to apoptosis in the cancer cells.[2]



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Caption: Mechanism of action of **Caricotamide** in combination with Tretazicar.

Synthesis of Caricotamide

A detailed, step-by-step synthesis protocol for **Caricotamide** is not readily available in peer-reviewed literature, suggesting it may be proprietary. However, based on its 1,4-dihydropyridine core structure, a general synthetic approach can be conceptualized. The synthesis of 1,4-dihydropyridine derivatives often involves a variation of the Hantzsch synthesis.[3] For **Caricotamide**, a plausible route would involve the condensation of an appropriate aldehyde, a beta-ketoester, and an ammonia source, followed by subsequent modification to introduce the 1-(2-amino-2-oxoethyl) and 3-carboxamide functionalities.

Pharmacology and Pharmacokinetics

Specific pharmacokinetic data for **Caricotamide**, such as its absorption, distribution, metabolism, and excretion (ADME) profile, half-life, and bioavailability, have not been published in detail. As an investigational drug, this information is typically determined during preclinical and early-phase clinical trials.

Therapeutic Applications and Clinical Investigations

Caricotamide has been investigated for its potential as a chemoadjuvant in cancer therapy. Its development has focused on leveraging the overexpression of NQO2 in certain tumors to achieve targeted cytotoxicity.

A notable clinical investigation is the Phase II trial NCT00746590, which studied the anti-tumor effects and safety of "Prolarix™" (a formulation of **Caricotamide** and tretazicar) in patients with advanced hepatocellular carcinoma.[4] The primary objective of this study was to evaluate the anti-tumor effects of Prolarix administered intravenously every 21 days.[4]

Experimental Protocols

In Vitro NQO2 Activity Assay

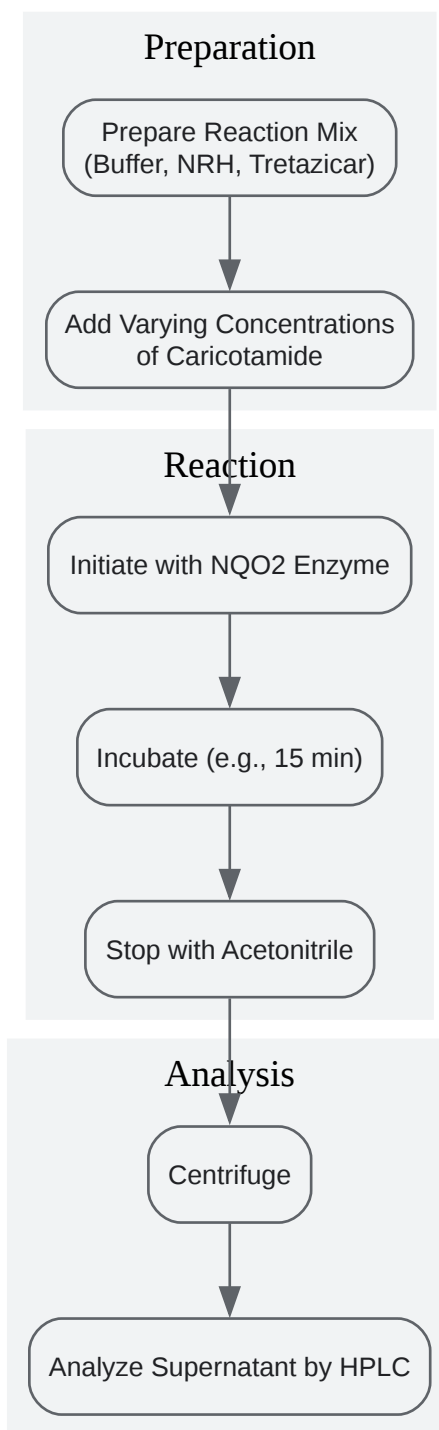
To assess the ability of **Caricotamide** to activate NQO2, a colorimetric assay can be employed. This assay typically measures the reduction of a substrate by NQO2 in the presence of a co-substrate.

Materials:

- Recombinant human NQO2 enzyme
- **Caricotamide**
- Tretazicar (CB1954)
- NRH (dihydronicotinamide riboside) as a co-substrate
- Reaction buffer (e.g., 25 mM Tris-HCl, pH 7.4)
- Acetonitrile (for stopping the reaction)
- HPLC system for analysis

Procedure:

- Prepare a reaction mixture containing the reaction buffer, NRH, and tretazicar.
- Add varying concentrations of **Caricotamide** to the reaction mixture.
- Initiate the reaction by adding the NQO2 enzyme.
- Incubate the reaction at a controlled temperature (e.g., room temperature) for a specific time (e.g., 15 minutes).[5]
- Stop the reaction by adding cold acetonitrile.[5]
- Centrifuge the samples to pellet any precipitated protein.
- Analyze the supernatant by HPLC to quantify the amount of metabolized tretazicar.[5]



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Caption: Workflow for an in vitro NQO2 activity assay.

Safety and Toxicology

A comprehensive public toxicology profile for **Caricotamide** is not available. As with any investigational new drug, a full suite of preclinical toxicology studies would be required to establish a safety profile before extensive human trials.^[6]

Conclusion

Caricotamide represents a targeted approach to cancer therapy, functioning as a key to unlock the cytotoxic potential of a partner prodrug in tumors overexpressing the NQO2 enzyme. While clinical development has progressed to Phase II trials, detailed information regarding its synthesis, experimental physicochemical properties, and full pharmacokinetic and toxicological profiles remains largely proprietary. Further publication of data from preclinical and clinical studies will be essential for a more complete understanding of this novel chemoadjuvant by the broader scientific community.

References

- **Caricotamide** | C₈H₁₁N₃O₂ | CID 403128 - PubChem. National Center for Biotechnology Information. [\[Link\]](#)
- Design of 1,4-Dihydropyridine Hybrid Benzamide Derivatives: Synthesis and Evaluation of Analgesic Activity and Their Molecular Docking Studies - PubMed Central. National Center for Biotechnology Information. [\[Link\]](#)
- United States Patent (19)
- The synthetic method of cartap - CN106748937A - Google P
- Synthesis, characterization and bioevaluation of 1,4 Dihydropyridine derivative - The Pharma Innovation Journal. [\[Link\]](#)
- SYNTHESIS AND BIOLOGICAL EVALUATION OF 1,4 DIHYDROPYRIDINES DERIVATIVES - WJPMR. [\[Link\]](#)
- Study of Anti-tumour Effects and Safety of Prolarix™ in Hepatocellular Carcinoma - ClinicalTrials.gov. [\[Link\]](#)
- US2321278A - Preparation of chloroacetamide - Google P
- ToxIC Homepage - ACMT - American College of Medical Toxicology. [\[Link\]](#)

- CAR T-cell therapy: toxicity and the relevance of preclinical models - PubMed. National Center for Biotechnology Information. [[Link](#)]
- Design, synthesis and in silico evaluation of newer 1,4-dihydropyridine based amlodipine bio-isosteres as promising antihypertensive agents - RSC Publishing. [[Link](#)]
- 4-ethoxy-1-(4-fluorophenyl)-2-oxo-1,2-dihydropyridine-3-carboxamide (BMS-777607), a Selective and Orally Efficacious Inhibitor of the Met Kinase Superfamily - PubMed. National Center for Biotechnology Information. [[Link](#)]
- Polymorphisms and Pharmacogenomics of NQO2: The Past and the Future - MDPI. [[Link](#)]
- **CARICOTAMIDE** - gsrs - NIH. [[Link](#)]
- A new database contains 520 studies investigating the carcinogenicity data of 238 pharmaceuticals across 14 ATC classifications - Frontiers. [[Link](#)]
- Predictive value of preclinical models for CAR-T cell therapy clinical trials: a systematic review and meta-analysis | bioRxiv. [[Link](#)]
- Synthesis of N-(2-aminoethyl)pyridine-3-carboxamide - PrepChem.com. [[Link](#)]
- Study Details | NCT05747690 | Evaluation of Performance and Safety of KIO015 in Face Tissue Filling | ClinicalTrials.gov. [[Link](#)]
- Synthesis of new 1,4-dihydropyridine derivative, anti-cancer, bacterial activity, molecular docking and adsorption, distribution, metabolism and excretion analysis - NIH. [[Link](#)]
- Identification of NQO2 As a Protein Target in Small Molecule Modulation of Hepatocellular Function - DSpace@MIT. [[Link](#)]
- Decentralized Clinical Trials: The Future of Medical Product Development? - PMC. National Center for Biotechnology Information. [[Link](#)]
- Synthesis and biological evaluation of novel 2-oxo-1,2-dihydroquinoline-4-carboxamide derivatives for the treatment of esophageal squamous cell carcinoma - PubMed. National Center for Biotechnology Information. [[Link](#)]

- NCT06141590 | A Clinical Study to Evaluate the Safety and the Pharmacokinetics of UI068 in Healthy Adult Volunteers Under Fed Conditions | ClinicalTrials.gov. [\[Link\]](#)
- Preclinical Considerations for Cell and Gene Therapy Products, an FDA Perspective. [\[Link\]](#)
- NAD(P)H dehydrogenase, quinone 2 - Wikipedia. [\[Link\]](#)
- NQO2 Is a Reactive Oxygen Species Generating Off-Target for Acetaminophen | Molecular Pharmaceutics - ACS Publications. [\[Link\]](#)
- Predictive value of preclinical models for CAR-T cell therapy clinical trials: a systematic review and meta-analysis - PubMed. National Center for Biotechnology Information. [\[Link\]](#)
- Study Details | NCT07066592 | Investigation of the Effects of Prehabilitation Education Delivered Through a Mobile Compatible Website on Quality of Life and Symptoms in Patients Undergoing Hematopoietic Stem Cell Transplantation | ClinicalTrials.gov. [\[Link\]](#)
- (A) Hypotheses: NQO2 acts as a physiologic partner and modulator of AKT... - ResearchGate. [\[Link\]](#)
- (PDF) Ethyl 4-oxo-1,4-dihydropyridine-3-carboxylate - ResearchGate. [\[Link\]](#)
- Preclinical Research in Drug Development | BioAgilytix. [\[Link\]](#)
- 4-Oxo-N-phenyl-1,4-dihydropyridine-3-carboxamide - PMC - NIH. National Center for Biotechnology Information. [\[Link\]](#)
- Toxicological Principles for the Safety Assessment of Food Ingredients | FDA. [\[Link\]](#)

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Sources

- [1. US20130102811A1 - Process for the preparation of lacosamide - Google Patents \[patents.google.com\]](#)
- [2. CN101475600A - Novel method for synthesizing antineoplastic medicament carboplatin - Google Patents \[patents.google.com\]](#)
- [3. thepharmajournal.com \[thepharmajournal.com\]](#)
- [4. ClinicalTrials.gov \[clinicaltrials.gov\]](#)
- [5. medchemexpress.com \[medchemexpress.com\]](#)
- [6. bioagilytix.com \[bioagilytix.com\]](#)
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